

Technical Guide: 3-Iodo-4-nitro-N,N-dimethylaniline - Physicochemical Properties

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Compound of Interest

Compound Name: 3-Iodo-4-nitro-N,N-dimethylaniline

Cat. No.: B3331772

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available data and expected physicochemical properties of **3-Iodo-4-nitro-N,N-dimethylaniline**, with a focus on its solubility and stability. Due to the limited availability of specific experimental data for this compound, this guide supplements known values with predicted properties based on analogous compounds and established principles of organic chemistry.

Core Physicochemical Properties

A summary of the known and predicted physicochemical properties of **3-Iodo-4-nitro-N,N-dimethylaniline** is presented below.

Property	Value	Source
Molecular Formula	C ₈ H ₉ IN ₂ O ₂	ChemicalBook[1]
Molecular Weight	292.07 g/mol	ChemicalBook[1]
Melting Point	140 °C	ChemicalBook[1]
Predicted Water Solubility	Low	Inferred from analogues[2]
Predicted Organic Solvent Solubility	Soluble in polar organic solvents (e.g., Ethanol, Acetone, DMSO)	Inferred from analogues[2]
Predicted Stability	Stable under normal conditions; potential sensitivity to light and strong oxidizing agents.	Inferred from analogues[3]

Solubility Profile

Experimental Data

Specific quantitative solubility data for **3-Iodo-4-nitro-N,N-dimethylaniline** in a range of solvents is not readily available in the public domain.

Predicted Solubility

Based on its chemical structure, which includes a polar nitro group, a tertiary amine, and a large hydrophobic iodinated aromatic ring, the following solubility profile is anticipated:

- **Water:** The presence of the large, non-polar iodobenzene ring is expected to confer low water solubility.
- **Polar Aprotic Solvents (e.g., DMSO, DMF, Acetone):** High solubility is predicted due to the polar nature of the nitro and dimethylamino groups.
- **Polar Protic Solvents (e.g., Ethanol, Methanol):** Good solubility is expected.

- Non-polar Solvents (e.g., Hexane, Toluene): Limited solubility is anticipated due to the overall polarity of the molecule.

Stability Profile

General Stability

3-Iodo-4-nitro-N,N-dimethylaniline is expected to be stable under standard laboratory storage conditions (cool, dry, dark).^[3] However, nitroaromatic compounds can exhibit sensitivity to certain environmental factors.

Factors Affecting Stability

- Light: Many nitroaromatic compounds are light-sensitive and can undergo photochemical degradation. It is recommended to store this compound protected from light.
- Temperature: While stable at room temperature, elevated temperatures may lead to decomposition.
- pH: The dimethylamino group can be protonated under acidic conditions, which may affect the compound's stability and solubility. The nitro group can be reduced under certain reductive conditions.
- Oxidizing and Reducing Agents: As with many organic compounds, strong oxidizing or reducing agents should be avoided to prevent degradation.^[3] The nitro group is susceptible to reduction to an amino group.

Experimental Protocols

The following are detailed methodologies for determining the solubility and stability of **3-Iodo-4-nitro-N,N-dimethylaniline**.

Protocol 1: Determination of Aqueous and Organic Solvent Solubility

Objective: To quantitatively determine the solubility of **3-Iodo-4-nitro-N,N-dimethylaniline** in various solvents.

Materials:

- **3-Iodo-4-nitro-N,N-dimethylaniline**
- Selection of solvents (e.g., Water, Ethanol, Methanol, Acetone, DMSO, Hexane)
- Analytical balance
- Vials with screw caps
- Thermostatically controlled shaker or incubator
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)

Methodology:

- Preparation of Saturated Solutions:
 - Add an excess amount of **3-Iodo-4-nitro-N,N-dimethylaniline** to a known volume of each solvent in a sealed vial.
 - Equilibrate the samples by shaking at a constant temperature (e.g., 25 °C) for a defined period (e.g., 24-48 hours) to ensure saturation.
- Separation of Undissolved Solid:
 - Centrifuge the vials at high speed to pellet the undissolved solid.
- Sample Analysis:
 - Carefully withdraw a known volume of the supernatant.
 - Dilute the supernatant with a suitable solvent to a concentration within the linear range of the analytical method.

- Quantify the concentration of the dissolved compound using a pre-validated HPLC method.
- Calculation:
 - Calculate the solubility in mg/mL or mol/L based on the measured concentration and the dilution factor.

Protocol 2: Assessment of Compound Stability

Objective: To evaluate the stability of **3-Iodo-4-nitro-N,N-dimethylaniline** under various stress conditions.

Materials:

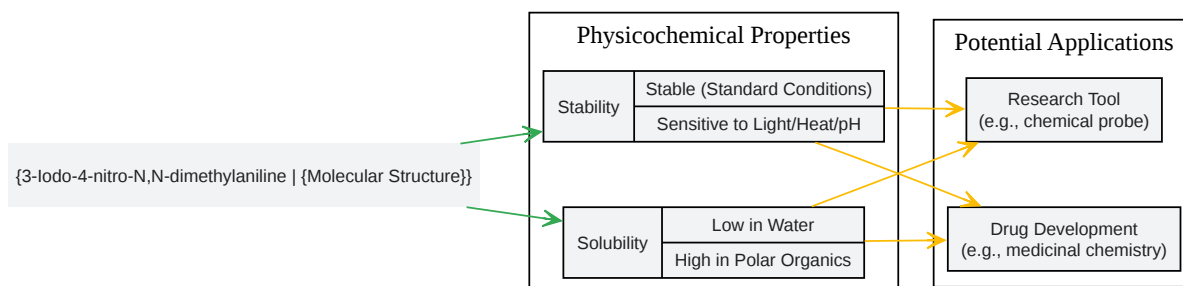
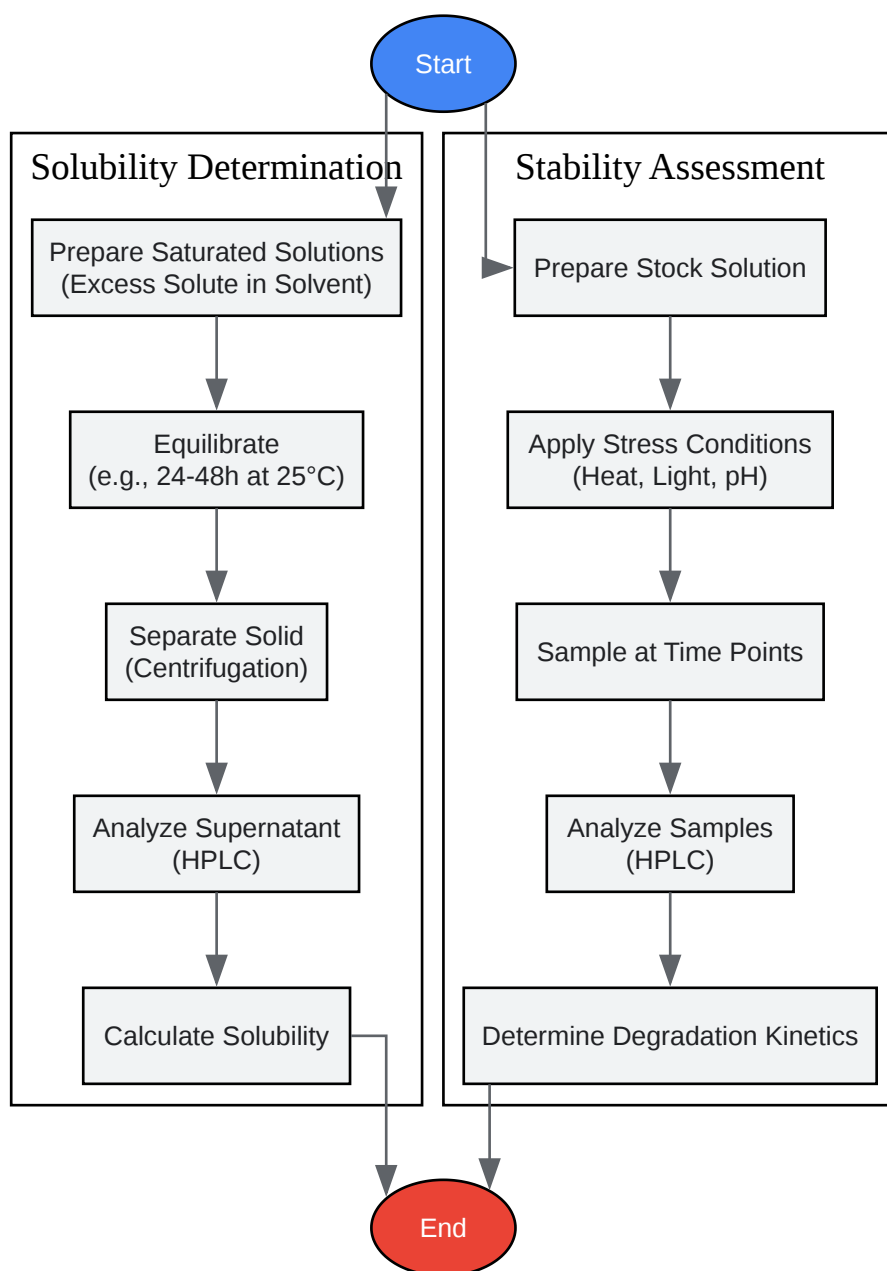
- **3-Iodo-4-nitro-N,N-dimethylaniline**
- Solutions of varying pH (e.g., pH 2, 7, 9)
- Thermostatically controlled oven
- Photostability chamber
- HPLC system

Methodology:

- Preparation of Stock Solution:
 - Prepare a stock solution of **3-Iodo-4-nitro-N,N-dimethylaniline** in a suitable solvent (e.g., acetonitrile or methanol).
- Stress Conditions:
 - Thermal Stress: Aliquot the stock solution into vials and expose them to elevated temperatures (e.g., 40 °C, 60 °C) for a set period.
 - Photostability: Expose aliquots of the stock solution to a controlled light source in a photostability chamber.

- pH Stress: Add the stock solution to buffers of different pH values and incubate at a controlled temperature.
- Time-Point Analysis:
 - At specified time intervals (e.g., 0, 2, 4, 8, 24 hours), withdraw samples from each stress condition.
- Quantification:
 - Analyze the samples by HPLC to determine the remaining concentration of the parent compound and to identify any degradation products.
- Data Analysis:
 - Plot the concentration of **3-Iodo-4-nitro-N,N-dimethylaniline** as a function of time for each condition to determine the degradation kinetics.

Visualizations



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